

An In-depth Technical Guide to the Solubility of Direct Blue 71

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Compound of Interest

Compound Name: Direct Blue 71

Cat. No.: B15556493

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This technical guide provides a comprehensive overview of the solubility of **Direct Blue 71** (C.I. 34140; CAS No. 4399-55-7), a trisazo direct dye. A thorough understanding of its solubility in aqueous and organic solvents is crucial for its diverse applications, ranging from textile dyeing and biological staining to its use in various research contexts. This document consolidates available quantitative data, presents detailed experimental protocols for solubility determination, and illustrates the logical workflow for these procedures.

Quantitative Solubility Data

The solubility of **Direct Blue 71** is significantly dependent on the solvent and temperature. The following tables summarize the available quantitative data for its solubility in water and selected organic solvents.

Table 1: Solubility of **Direct Blue 71** in Water

Temperature (°C)	Solubility (g/L)
60	10[1][2][3][4][5]
97	20[1][2][3][4][5]

Table 2: Solubility of **Direct Blue 71** in Organic Solvents

Solvent	Solubility	Notes
Dimethyl Sulfoxide (DMSO)	50 mg/mL	Requires sonication for dissolution.
Ethanol	Soluble[1][2][3][5]	Quantitative data not specified.
Ethylene Glycol Ether (Cellosolve)	Slightly Soluble[6]	Quantitative data not specified.
Methanol	Very Slightly Soluble[6]	Quantitative data not specified.
Other Organic Solvents	Insoluble[1][2][3][5][6]	Generally insoluble in most other common organic solvents.

Experimental Protocols for Solubility Determination

While specific experimental protocols for determining the solubility of **Direct Blue 71** are not extensively detailed in the literature, standardized methods for dyes and other chemical substances can be readily applied. The following are two robust protocols for accurately determining solubility.

Gravimetric Method (Adapted from OECD Guideline 105)

This method, based on the flask method described in OECD Guideline 105, is suitable for substances with solubilities above 10^{-2} g/L and is ideal for determining the solubility of **Direct Blue 71** in water.[1][2][3][7][8]

a. Materials:

- **Direct Blue 71** powder
- Solvent of interest (e.g., distilled water)
- Thermostatically controlled shaker or water bath
- Centrifuge

- Analytical balance
- Filtration apparatus (e.g., syringe filter with a non-adsorbent membrane)
- Evaporating dish

b. Procedure:

- **Equilibration:** Add an excess amount of **Direct Blue 71** to a known volume of the solvent in a flask. The excess solid should be clearly visible.
- **Saturation:** Seal the flask and place it in a thermostatic shaker or water bath set to the desired temperature (e.g., 25 °C). Agitate the mixture for a sufficient time to reach equilibrium. A preliminary test can determine the necessary equilibration time (e.g., 24-48 hours).
- **Phase Separation:** After equilibration, allow the mixture to stand at the constant temperature to let the undissolved dye settle. Centrifugation at the same temperature can be used to facilitate this separation.
- **Sampling:** Carefully extract a known volume of the clear supernatant (the saturated solution) using a syringe.
- **Filtration:** Pass the extracted supernatant through a filter to remove any remaining solid particles.
- **Solvent Evaporation:** Accurately weigh an empty evaporating dish. Transfer a known volume of the filtrate to the dish and evaporate the solvent under controlled conditions (e.g., in a drying oven at a temperature that does not degrade the dye).
- **Mass Determination:** Once the solvent is completely evaporated, cool the dish in a desiccator and weigh it again. Repeat the drying and weighing steps until a constant mass is achieved.

c. Calculation of Solubility: The solubility (S) in g/L is calculated as follows:

$$S \text{ (g/L)} = (\text{Mass of residue (g)} / \text{Volume of filtrate (L)})$$

Spectrophotometric Method

This method is particularly suitable for colored compounds like **Direct Blue 71** as it determines concentration by measuring light absorbance.

a. Materials:

- **Direct Blue 71** powder
- Solvent of interest
- UV-Vis Spectrophotometer
- Volumetric flasks and pipettes
- Filtration apparatus

b. Procedure:

- Determination of Maximum Absorbance (λ_{max}): Prepare a dilute solution of **Direct Blue 71** in the chosen solvent. Scan the solution with a spectrophotometer to find the wavelength of maximum absorbance (λ_{max}).
- Preparation of a Calibration Curve:
 - Prepare a stock solution of **Direct Blue 71** with a known concentration.
 - Create a series of standard solutions of decreasing concentrations through serial dilution of the stock solution.
 - Measure the absorbance of each standard solution at the predetermined λ_{max} .
 - Plot a graph of absorbance versus concentration to create a calibration curve. The relationship should be linear according to the Beer-Lambert law.
- Preparation of Saturated Solution: Prepare a saturated solution of **Direct Blue 71** as described in the gravimetric method (steps 1-3).
- Analysis of Saturated Solution:

- Filter the saturated supernatant.
- Accurately dilute a known volume of the clear filtrate to a concentration that falls within the linear range of the calibration curve.
- Measure the absorbance of the diluted solution at λ_{max} .
- Calculation of Solubility:
 - Use the equation of the line from the calibration curve to determine the concentration of the diluted solution from its absorbance.
 - Account for the dilution factor to calculate the concentration of the original saturated solution. This concentration represents the solubility of **Direct Blue 71**.

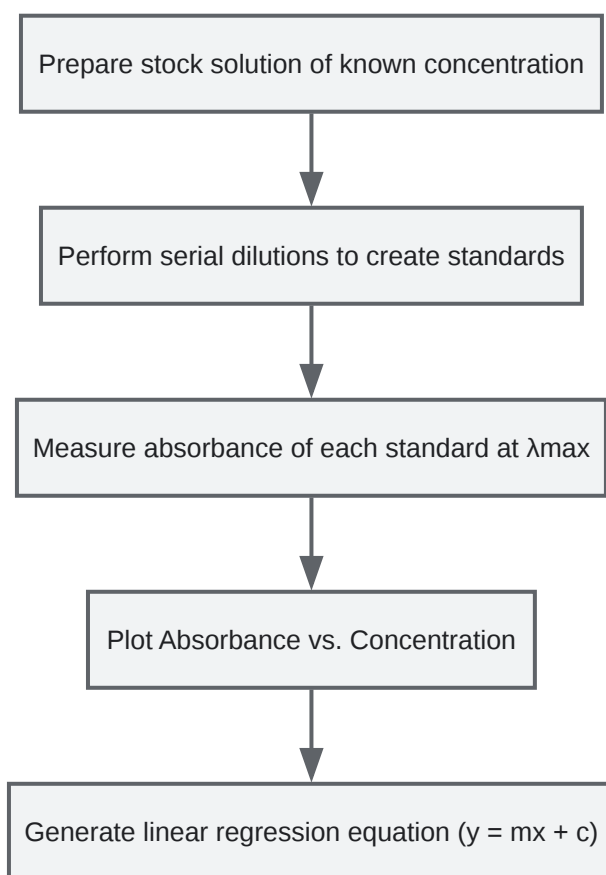
Mandatory Visualizations

The following diagrams illustrate the logical workflows for the experimental protocols described above.



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Caption: Workflow for Solubility Determination.



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Caption: Calibration Curve Preparation.

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